

Physical and chemical properties of 5-Methoxy-2-methylindoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxy-2-methylindoline

Cat. No.: B133043

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An In-depth Technical Guide to 5-Methoxy-2-methylindoline

This technical guide provides a comprehensive overview of the core physical and chemical properties of **5-Methoxy-2-methylindoline**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and application in a laboratory setting.

Chemical Identity and Properties

5-Methoxy-2-methylindoline is a heterocyclic organic compound belonging to the indoline family. It serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the development of pharmacologically active agents.^[1] Its structure, featuring a methoxy group on the benzene ring and a methyl group on the pyrrolidine ring, imparts specific reactivity and properties that are leveraged in medicinal chemistry.

Table 1: Identifiers and Chemical Properties

Property	Value	Source(s)
IUPAC Name	2,3-Dihydro-5-methoxy-2-methyl-1H-indole	[1][2]
Synonyms	2-Methyl-5-methoxyindoline	[1][2]
CAS Number	41568-27-8	[1][2]
Molecular Formula	C ₁₀ H ₁₃ NO	[1][2]
Molecular Weight	163.22 g/mol	[1][2]
Canonical SMILES	<chem>CC1CNC2=CC(=C(OC)C=C12)</chem>	

Table 2: Physicochemical Properties

Property	Value	Source(s)
Appearance	Not explicitly stated, but related indole compounds are white to light beige crystalline powders.	[3][4]
Melting Point	50-51 °C	[2]
Boiling Point	286.3 ± 29.0 °C (Predicted)	[2]
Density	1.029 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	No specific data available. Related indole compounds are soluble in methanol.	[4]
Storage	Hygroscopic, store in a refrigerator under an inert atmosphere.	[2]

Role in Synthesis and Biological Activity

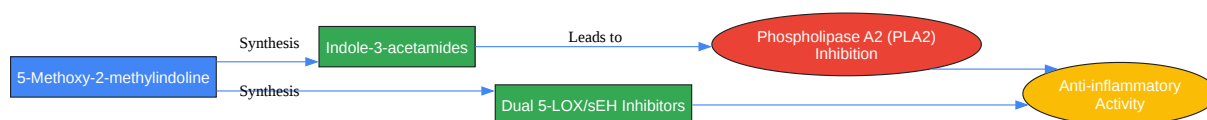
5-Methoxy-2-methylindoline is primarily utilized as a chemical building block in the synthesis of biologically active compounds. Its indoline core is a key structural motif in various therapeutic agents.

Precursor to Phospholipase A2 Inhibitors

This compound is a known reagent in the preparation of indole-3-acetamides, which have been identified as inhibitors of phospholipase A2 (PLA2).[1][2] PLA2 enzymes are implicated in inflammatory processes through the release of arachidonic acid, making their inhibitors a target for anti-inflammatory drug development.

Intermediate for Dual 5-LOX/sEH Inhibitors

The indoline moiety is a crucial component in the design of dual inhibitors for 5-lipoxygenase (5-LOX) and soluble epoxide hydrolase (sEH).[5] These dual inhibitors have shown remarkable anti-inflammatory efficacy in preclinical models.[5] Molecular docking studies indicate that the indoline structure fits into the enzyme's active site, contributing to the inhibitory activity.[5]



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Logical relationship of **5-Methoxy-2-methylindoline** in drug development.

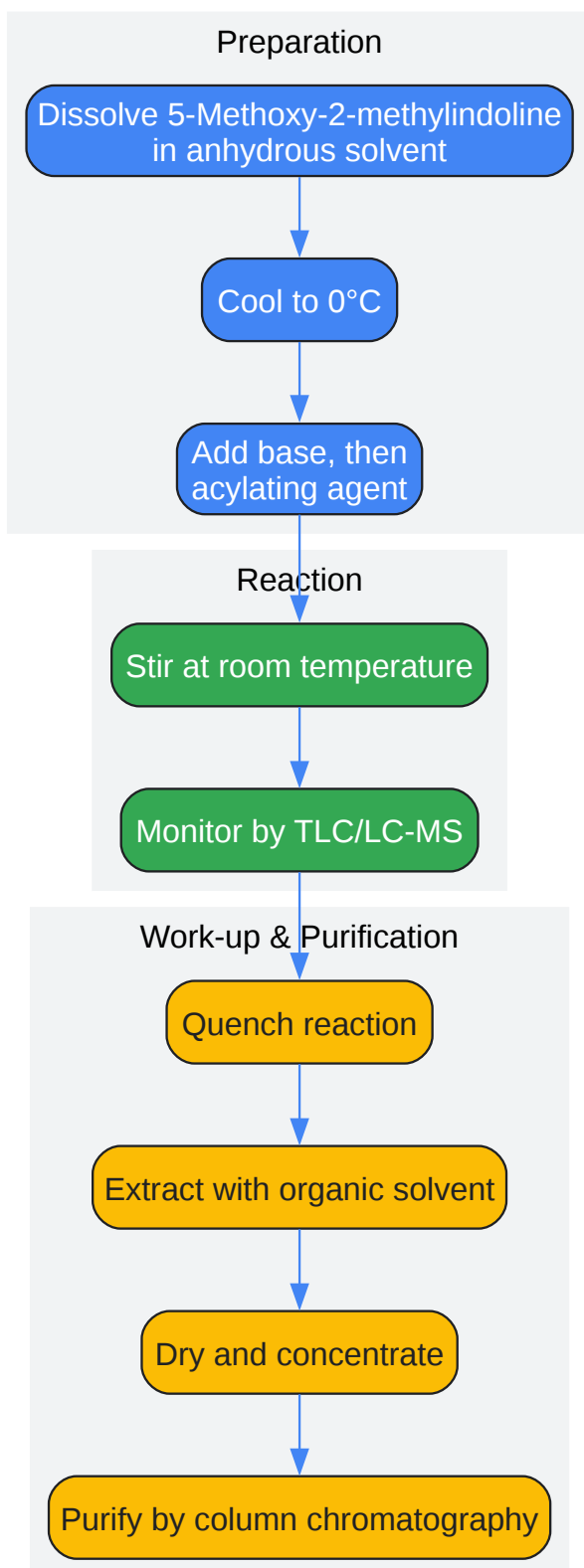
Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Methoxy-2-methylindoline** are not readily available in the surveyed literature. However, general synthetic strategies for related indole and indoline compounds typically involve multi-step processes. A generalized workflow for the utilization of an intermediate like **5-Methoxy-2-methylindoline** in a subsequent synthetic step is outlined below.

General Experimental Workflow for Acylation

This hypothetical protocol describes a common reaction, such as acylation, where an indoline derivative is used as a starting material.

- **Reaction Setup:** In a flame-dried, round-bottomed flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., argon), dissolve **5-Methoxy-2-methylindoline** (1.0 eq) in a suitable anhydrous solvent (e.g., dichloromethane or THF).
- **Addition of Reagents:** Cool the solution in an ice bath (0 °C). Add a base (e.g., triethylamine, 1.2 eq) to the stirred solution. Subsequently, add the acylating agent (e.g., an acyl chloride or anhydride, 1.1 eq) dropwise.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for a specified time (e.g., 2-12 hours). Monitor the progress of the reaction using a suitable analytical method, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of a mild base (e.g., sodium bicarbonate). Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with an organic solvent (e.g., ethyl acetate, 3 times). Combine the organic layers.
- **Purification:** Dry the combined organic layers over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure. Purify the resulting crude product by column chromatography on silica gel to yield the final acylated product.



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Generalized workflow for the synthetic use of **5-Methoxy-2-methylindoline**.

Spectral Data

While specific spectral data (NMR, IR, MS) for **5-Methoxy-2-methylindoline** (CAS 41568-27-8) are not provided in the search results, data for the closely related compound 5-Methoxy-2-methylindole (CAS 1076-74-0) is available and can offer comparative insights.[6] Researchers should perform their own analytical characterization to confirm the identity and purity of **5-Methoxy-2-methylindoline**.

Safety and Handling

Safety information for **5-Methoxy-2-methylindoline** is not explicitly detailed. However, based on related indole compounds, it should be handled with care. The analogous compound, 5-Methoxy-2-methylindole, is classified as an irritant, causing skin, eye, and respiratory irritation.[7] Standard laboratory safety practices, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are essential. The compound should be handled in a well-ventilated area or a fume hood. Store in a cool, dry, and dark place as it is noted to be hygroscopic.[2]

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